

trisodium;gold(1+);disulfite material safety and handling

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Compound of Interest

Compound Name: **trisodium;gold(1+);disulfite**

Cat. No.: **B096053**

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An In-depth Technical Guide to the Material Safety and Handling of
Trisodium;gold(1+);disulfite

This guide provides comprehensive safety and handling information for **trisodium;gold(1+);disulfite**, a chemical compound utilized in research and various industrial applications, including electroplating and the synthesis of gold nanoparticles.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is intended for researchers, scientists, and professionals in drug development who may work with this material.

Chemical Identification

Trisodium;gold(1+);disulfite is a gold salt that is typically encountered as a colorless to pale yellow transparent liquid.[\[4\]](#)[\[5\]](#) It is also known by several synonyms, including gold(I) trisodium disulphite, sodium aurosulfite, and sodium gold sulfite.[\[4\]](#)[\[5\]](#) There are multiple CAS numbers and molecular formulas associated with this compound, which are detailed in the table below.

Table 1: Chemical Identification[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Identifier	Value(s)
CAS Number	19153-98-1, 130206-49-4
Molecular Formula	$\text{AuNa}_3\text{O}_6\text{S}_2$ or $\text{Na}_3\text{Au}(\text{SO}_3)_2$
Molecular Weight	Approximately 426.06 g/mol
EC Number	242-846-5
PubChem CID	167790

Hazard Identification and Classification

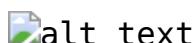
Trisodium;gold(1+);disulfite is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[6\]](#) It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[6\]](#)

Table 2: GHS Hazard Classification[\[6\]](#)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Signal Word: Warning[\[6\]](#)

Hazard Pictograms:



Toxicological Information

Specific quantitative toxicity data, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), for **trisodium;gold(1+);disulfite** are not readily available in the reviewed literature. However, soluble gold salts, in general, are known to have toxic properties.^[8] Exposure can lead to various adverse effects, and individuals working with these compounds should exercise caution.^[8] While elemental gold is considered inert, gold ions can be harmful.^{[9][10]}

Occupational Exposure Limits

Specific occupational exposure limits (OELs), such as the Permissible Exposure Limit (PEL) from OSHA or the Threshold Limit Value (TLV) from ACGIH, have not been established for **trisodium;gold(1+);disulfite**.^{[9][11]} In the absence of specific limits, it is crucial to handle this compound with care to minimize any potential exposure.

Physical and Chemical Properties

Table 3: Physical and Chemical Properties^{[4][5]}

Property	Value
Appearance	Colorless to pale yellow transparent liquid
pH	8.5 - 10
Boiling Point	105 °C
Solubility in Water	Fully soluble

Stability and Reactivity

Trisodium;gold(1+);disulfite is generally stable under normal conditions.^[4] However, it is incompatible with strong oxidizing agents.^[4] Gold compounds, in general, are resistant to most acids but can be dissolved by aqua regia.^[12] Gold is also known to dissolve in alkaline solutions of cyanide.^[12]

Safe Handling and Personal Protective Equipment (PPE)

Due to its hazardous nature, strict safety protocols should be followed when handling **trisodium;gold(1+);disulfite**.

Engineering Controls

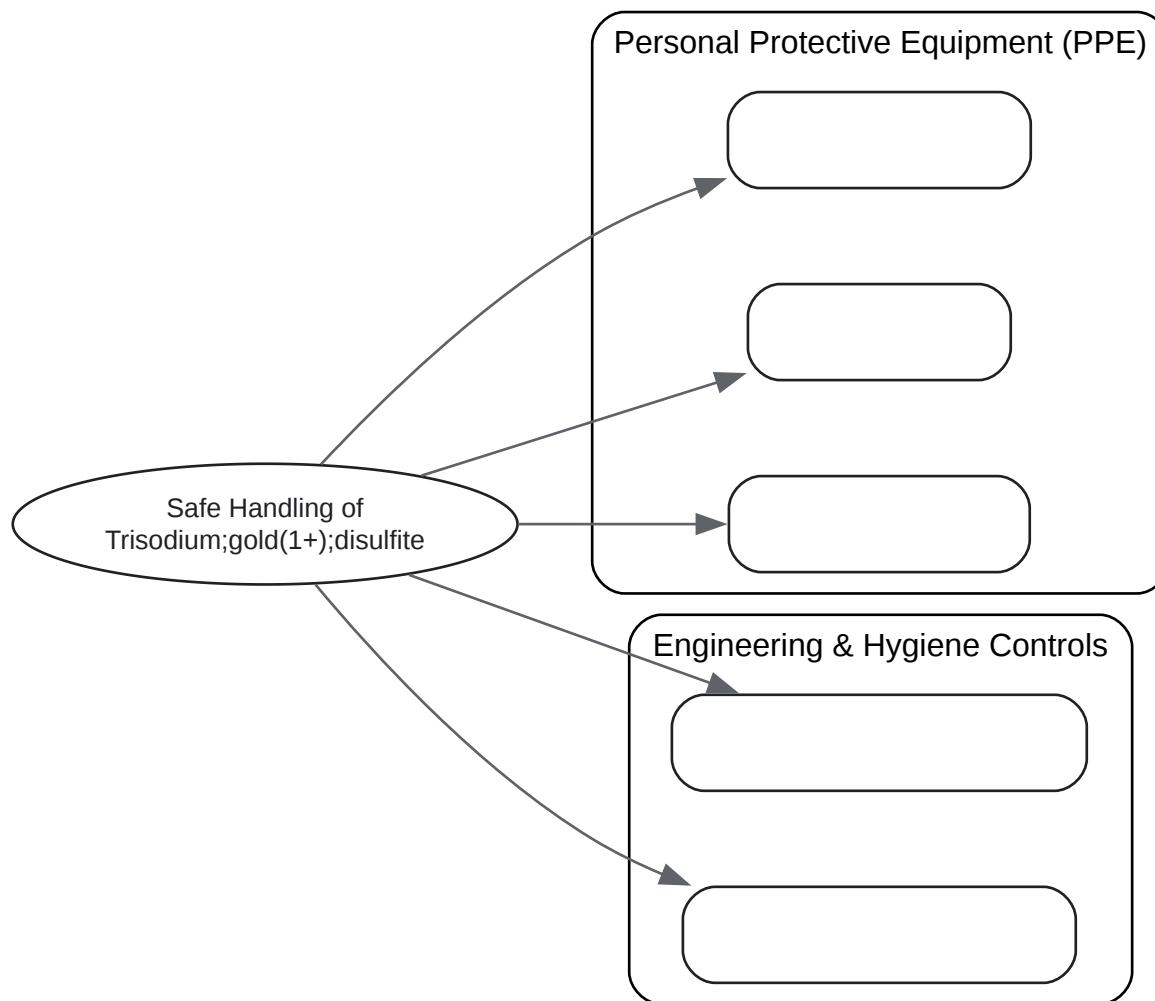
- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of any aerosols or mists.[\[6\]](#)
- Ensure that safety showers and eyewash stations are readily accessible.[\[13\]](#)

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield to protect against splashes.[\[6\]](#)
- Skin Protection: Wear nitrile or other chemically resistant gloves. A lab coat or other protective clothing should be worn to prevent skin contact.[\[6\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, a NIOSH-approved respirator may be necessary.[\[6\]](#)

General Hygiene Practices

- Wash hands thoroughly after handling the material.[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory.
- Contaminated work clothing should not be allowed out of the workplace.[\[6\]](#)



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Logical relationship of key safe handling practices.

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

Table 4: First-Aid Measures[6]

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.
Skin Contact	Wash off with soap and plenty of water.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Storage and Disposal

Storage

- Store in a cool, dry, and well-ventilated place.[\[4\]](#)
- Keep the container tightly sealed to prevent contamination and reaction with moisture or air.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[4\]](#)

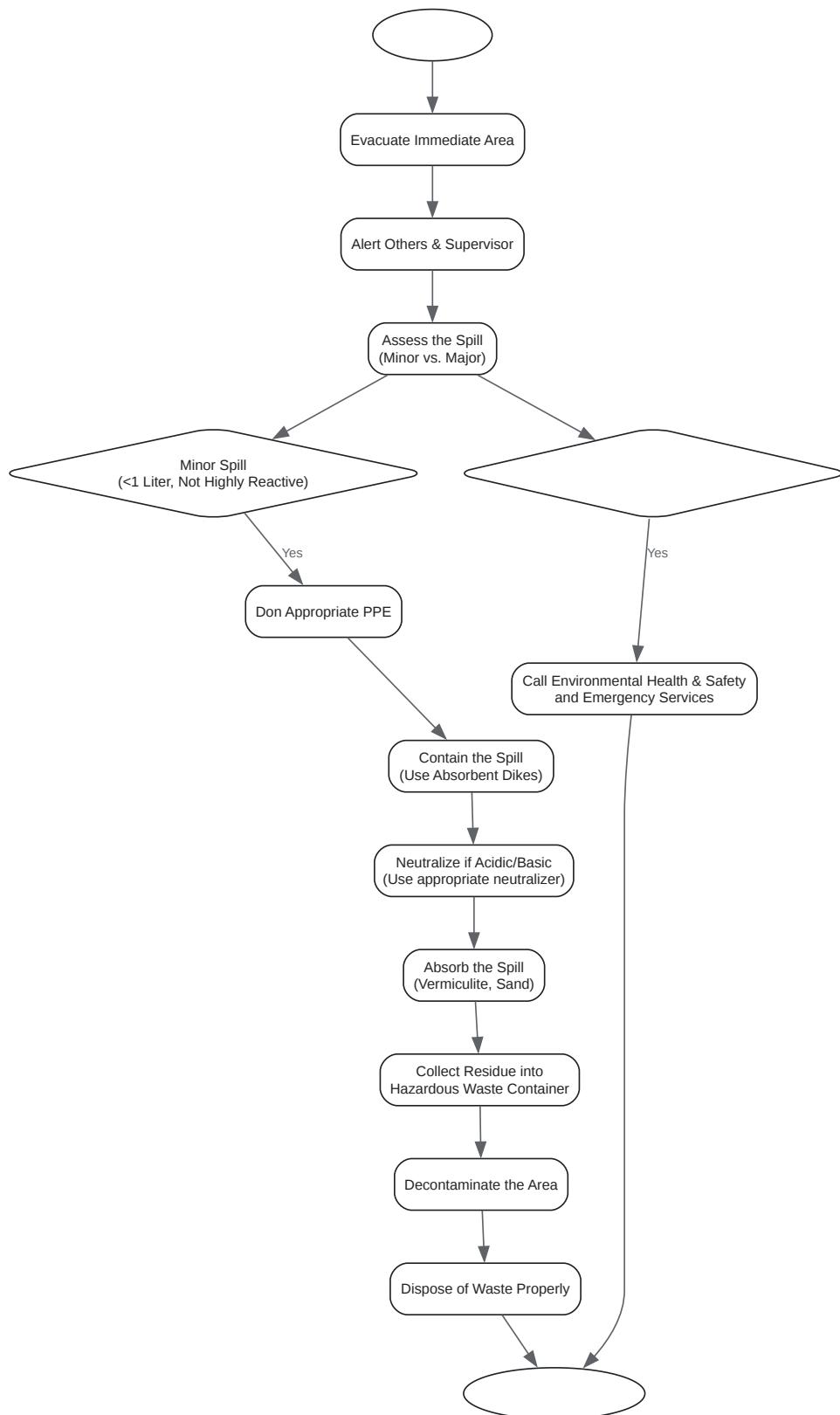
Disposal

Dispose of **trisodium;gold(1+);disulfite** and its containers in accordance with local, state, and federal regulations. As it is a heavy metal compound, it should be treated as hazardous waste.[\[14\]](#)[\[15\]](#)

- Collect waste in a designated, properly labeled, and sealed container.
- Do not dispose of this material down the drain.[\[14\]](#)
- Contact your institution's environmental health and safety department for specific disposal procedures.[\[14\]](#)[\[16\]](#)

Accidental Release Measures (Spill Response)

In the event of a spill, follow these procedures to ensure safety and proper cleanup.



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General workflow for responding to a chemical spill.

Minor Spills

For small spills that do not pose a significant immediate hazard:

- Alert personnel in the immediate area.
- Wear appropriate PPE, including gloves, safety goggles, and a lab coat.[17]
- Contain the spill with an inert absorbent material like vermiculite, sand, or commercial sorbent pads.[17]
- Gently clean up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.[18]
- Decontaminate the area with soap and water.[1]

Major Spills

For large spills or spills in a poorly ventilated area:

- Evacuate the area immediately.[17]
- Alert others and activate the emergency response system at your facility (e.g., call your institution's emergency number or 911).[17]
- Close doors to the affected area to contain vapors.
- Do not attempt to clean up the spill yourself. Wait for trained emergency responders.[17]

Experimental Protocols

General Handling in a Research Setting

When using **trisodium;gold(1+);disulfite** in experimental procedures, it is crucial to incorporate safety measures into the protocol.

- Risk Assessment: Before starting any new procedure, conduct a thorough risk assessment that considers the amount of material being used, the potential for aerosol generation, and the compatibility with other reagents.
- Preparation:
 - Ensure all necessary PPE is available and in good condition.
 - Prepare a designated waste container for any residues or contaminated materials.
 - Verify that the work area (e.g., fume hood) is functioning correctly.
- Execution:
 - Dispense the liquid carefully to avoid splashing.
 - If heating the solution, do so in a controlled manner to prevent boiling over and creating aerosols.
 - Keep the container sealed when not in use.
- Post-Experiment:
 - Decontaminate all surfaces and equipment that came into contact with the material.
 - Dispose of all waste in the designated hazardous waste container.
 - Remove and properly dispose of PPE before leaving the work area.

Synthesis of Trisodium;gold(1+);disulfite (Illustrative)

While detailed, validated synthesis protocols for general laboratory use are not widely published, a common method involves the reduction of a gold(III) salt with a sulfite in an aqueous solution. The following is a generalized procedure and should be adapted and validated with appropriate safety considerations.

- Dissolve a gold(III) precursor, such as tetrachloroauric acid (HAuCl_4), in deionized water in a suitable reaction vessel.

- Prepare a solution of sodium sulfite (Na_2SO_3) in deionized water.
- Slowly add the sodium sulfite solution to the gold(III) solution with constant stirring. The sulfite acts as both a reducing agent and a ligand.
- Monitor the reaction. The disappearance of the yellow color of the gold(III) complex indicates the formation of the colorless gold(I) sulfite complex.
- Isolate the product if desired. This can be achieved through methods such as evaporation to precipitate the solid, followed by filtration.^[7]

Disclaimer: This guide is intended for informational purposes only and does not replace the need for specific training, a thorough review of the Safety Data Sheet (SDS) provided by the supplier, and adherence to all institutional and regulatory safety protocols. Always consult the SDS for the most up-to-date and detailed information.

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